

Solubility of O-Benzylhydroxylamine in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: O-Benzylhydroxylamine

Cat. No.: B1220181

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **O-Benzylhydroxylamine** and its hydrochloride salt in various organic solvents. The information is critical for professionals in drug development, chemical synthesis, and research, where **O-Benzylhydroxylamine** is utilized as a key building block and derivatizing agent. This document compiles available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Principles of O-Benzylhydroxylamine Solubility

The solubility of **O-Benzylhydroxylamine** is governed by its molecular structure, which features both a polar hydroxylamine moiety ($-ONH_2$) capable of hydrogen bonding and a nonpolar benzyl group. This amphiphilic nature dictates its solubility profile, which is summarized by the "like dissolves like" principle. Consequently, **O-Benzylhydroxylamine** exhibits solubility in polar solvents. The solubility of its hydrochloride salt is further influenced by the ionic character imparted by the salt formation.

Quantitative Solubility Data

The following tables summarize the available quantitative and qualitative solubility data for **O-Benzylhydroxylamine** and its hydrochloride salt in common organic solvents.

Table 1: Solubility of **O-Benzylhydroxylamine** (Free Base)

Solvent	CAS Number	Solubility	Temperature (°C)	Notes
Water	7732-18-5	47 g/L[1]	Not Specified	-
Water	7732-18-5	6.5 g/L[2]	25	Calculated value
Dimethylsulfoxide (DMSO)	67-68-5	Soluble	Not Specified	Qualitative data
Methanol	67-56-1	Soluble[3]	Not Specified	Qualitative data
Alcohols	N/A	Soluble	Not Specified	General qualitative data

Note: A discrepancy exists in the reported water solubility values.

Table 2: Solubility of **O-Benzylhydroxylamine** Hydrochloride

Solvent	CAS Number	Solubility	Temperature (°C)	Notes
Dimethylsulfoxide (DMSO)	67-68-5	~10 mg/mL[4][5]	Not Specified	-
Dimethylformamide (DMF)	68-12-2	~5 mg/mL[4][5]	Not Specified	-
Phosphate-Buffered Saline (PBS), pH 7.2	N/A	~1 mg/mL[4][5]	Not Specified	-
Water	7732-18-5	Soluble[6]	Not Specified	Qualitative data
Pyridine	110-86-1	Soluble[6]	Not Specified	Qualitative data
Alcohol	N/A	Slightly Soluble[6]	Not Specified	General qualitative data
Ether	60-29-7	Insoluble[6]	Not Specified	Qualitative data
Methanol	67-56-1	Soluble[7][8]	Not Specified	Qualitative data

Experimental Protocols for Solubility Determination

The following are generalized yet detailed methodologies for determining the solubility of **O-Benzylhydroxylamine**, adapted from standard laboratory procedures for organic compounds.

Method 1: Shake-Flask Method (for Thermodynamic Equilibrium Solubility)

This method is considered the gold standard for determining the equilibrium solubility of a compound.

Materials:

- **O-Benzylhydroxylamine** (or its hydrochloride salt) of high purity
- Analytical grade organic solvents

- Temperature-controlled orbital shaker or water bath
- Calibrated analytical balance (± 0.001 g)
- Glass vials with PTFE-lined screw caps
- Calibrated pipettes
- Syringe filters (chemically compatible with the solvent)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system for quantification

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of **O-Benzylhydroxylamine** to a known volume of the selected solvent in a sealed glass vial.
- Equilibration: Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: Allow the vial to stand undisturbed at the constant temperature to allow the undissolved solid to settle.
- Sampling: Carefully withdraw a known volume of the clear supernatant using a calibrated pipette. Immediately filter the sample using a syringe filter compatible with the solvent to remove any suspended particles.
- Quantification: Dilute the filtered saturated solution with the same solvent to a concentration within the linear range of the analytical instrument. Analyze the sample using a pre-calibrated HPLC or GC method to determine the concentration of **O-Benzylhydroxylamine**.
- Calculation: The solubility is calculated from the concentration of the saturated solution and is typically expressed in g/L or mg/mL.

Method 2: Gravimetric Method

This method provides a direct measurement of solubility based on mass.

Materials:

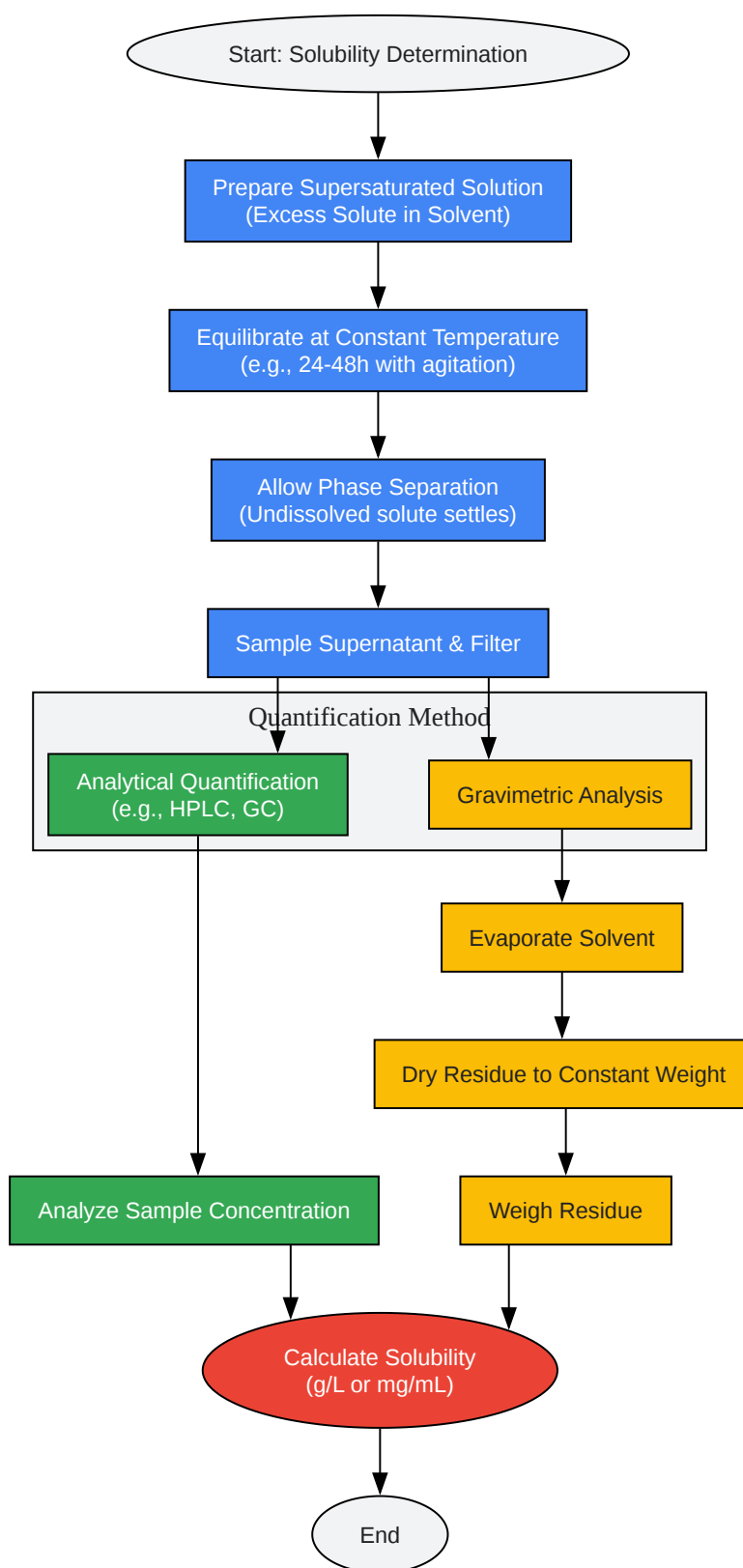
- **O-Benzylhydroxylamine** (or its hydrochloride salt)
- Organic solvents
- Analytical balance
- Vials with seals
- Temperature-controlled environment
- Filtration apparatus
- Evaporating dish or pre-weighed flask
- Oven or vacuum desiccator

Procedure:

- **Preparation of Saturated Solution:** Prepare a saturated solution as described in the Shake-Flask Method (Steps 1-3).
- **Sampling:** Carefully withdraw a known volume of the clear supernatant and filter it into a pre-weighed evaporating dish or flask.
- **Solvent Evaporation:** Carefully evaporate the solvent under a gentle stream of nitrogen or in a rotary evaporator.
- **Drying:** Dry the residue in an oven at a temperature below the boiling point of **O-Benzylhydroxylamine** or in a vacuum desiccator until a constant weight is achieved.
- **Weighing:** Accurately weigh the dish or flask containing the dried residue.
- **Calculation:** The solubility is calculated by dividing the mass of the residue by the volume of the aliquot taken.

Visualizing the Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocols for determining solubility.



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Caption: Workflow for Determining the Solubility of **O-Benzylhydroxylamine**.

This guide serves as a foundational resource for understanding and utilizing the solubility properties of **O-Benzylhydroxylamine** in various scientific and developmental applications. For precise quantitative data in a specific solvent system not listed, it is recommended to perform experimental determination using the outlined protocols.

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